

# Best practices for storing Monochrome Yellow 1 sodium salt

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Compound of Interest

Compound Name: Monochrome Yellow 1 sodium salt

Cat. No.: B608978

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# Technical Support Center: Monochrome Yellow 1 Sodium Salt

Note on Chemical Identification: The term "Monochrome Yellow 1 sodium salt" is not a standard chemical identifier. Based on available data, this name is associated with the compound identified by CAS Number 584-42-9. The information below pertains to this specific compound, which is also known by several synonyms, including Alizarin Yellow G, Mordant Yellow 1, and Sodium 2-hydroxy-5-((3-nitrophenyl)diazenyl)benzoate. Researchers should always verify the identity of their reagents, preferably by CAS number, before consulting storage and handling guidelines.

## **Frequently Asked Questions (FAQs)**

Q1: What are the ideal storage conditions for **Monochrome Yellow 1 sodium salt** (CAS 584-42-9)?

A1: To ensure the long-term stability and integrity of **Monochrome Yellow 1 sodium salt**, it should be stored in a cool, dry, and well-ventilated area.[1][2] The container should be tightly sealed to prevent moisture absorption and contamination.[1][2] For optimal preservation, some suppliers recommend a storage temperature between 15°C and 25°C.[3]

Q2: Is this compound sensitive to light or air?



A2: While the Safety Data Sheets for CAS 584-42-9 do not specifically mention light sensitivity, azo dyes, in general, can be sensitive to light, which may affect their color intensity over time. Storing the compound in an opaque container is a recommended precautionary measure. Some sources also suggest storing it under an inert atmosphere, which indicates potential sensitivity to air or moisture.[4]

Q3: What materials are incompatible with Monochrome Yellow 1 sodium salt?

A3: This compound should be stored away from strong oxidizing agents.[1][2] Contact with incompatible materials can lead to chemical reactions that may degrade the product or create hazardous conditions. It is also advised to keep it away from strong acids and reducing agents. [1]

Q4: What is the expected shelf life of this product?

A4: The shelf life of **Monochrome Yellow 1 sodium salt** is not definitively stated in the available resources. However, when stored under the recommended conditions (cool, dry, tightly sealed), the product is considered to be stable under normal temperatures and pressures.[2] For specific expiration dates, always refer to the manufacturer's certificate of analysis.

### **Troubleshooting Guide**

Problem 1: The **Monochrome Yellow 1 sodium salt** powder has clumped together or appears moist.

- Cause: This is likely due to improper storage in a humid environment or a container that was not tightly sealed. The compound is soluble in water and can absorb atmospheric moisture.
   [1][5]
- Solution: While the clumped material may still be usable depending on the application, its
  water content will be higher than specified. For applications requiring precise concentrations,
  it is recommended to use a fresh, properly stored lot. To prevent this, always ensure the
  container is securely closed and stored in a desiccator or a dry environment.

Problem 2: The color of the dye appears faded or has changed.



- Cause: Color degradation in azo dyes can be caused by exposure to light, extreme temperatures, or contact with incompatible chemicals.
- Solution: Discard the product if color integrity is critical for your experiments. Review your storage protocol to ensure the compound is protected from light and stored away from heat sources and incompatible substances as outlined in the FAQs.

Problem 3: Inconsistent experimental results are being observed.

- Cause: If you have ruled out other experimental variables, the integrity of the Monochrome Yellow 1 sodium salt could be compromised. This may be due to degradation from improper storage or contamination.
- Solution: Use a fresh vial of the compound from a properly stored batch. If the problem
  persists, contact the manufacturer's technical support for further assistance and provide the
  lot number of the product in question.

**Ouantitative Data** 

Property	Value	Source
CAS Number	584-42-9	[2][6][7]
Molecular Formula	C13H8N3NaO5	[2][6]
Molecular Weight	309.21 g/mol	[6]
Appearance	Yellow to orange or slightly brown powder	[1][2][7]
Melting Point	>300 °C	[8]
Solubility in Water	12 g/L (at 25 °C)	[2]
Storage Temperature	Room temperature (15-25°C recommended)	[3]

### **Experimental Protocols**

Protocol 1: Preparation of a Stock Solution (0.1% w/v)



- Objective: To prepare a standardized stock solution for use as an indicator or staining agent.
- Materials:
  - Monochrome Yellow 1 sodium salt (CAS 584-42-9)
  - Ethanol (25% v/v in deionized water)
  - Volumetric flask (100 mL)
  - Analytical balance
  - Magnetic stirrer and stir bar
- Methodology:
  - 1. Weigh out 100 mg of Monochrome Yellow 1 sodium salt using an analytical balance.
  - 2. Transfer the powder to a 100 mL volumetric flask.
  - 3. Add approximately 70 mL of 25% ethanol to the flask.
  - 4. Place a magnetic stir bar in the flask and stir the solution until the solid is completely dissolved.
  - 5. Once dissolved, add 25% ethanol to the flask until the solution reaches the 100 mL mark.
  - 6. Stopper the flask and invert it several times to ensure the solution is homogeneous.
  - 7. Store the stock solution in a tightly sealed, amber glass bottle at room temperature, protected from light.

#### **Visualizations**

Caption: Workflow for the correct storage of **Monochrome Yellow 1 Sodium Salt**.



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